

Application Notes and Protocols: PI5P4Ks-IN-2

Treatment in Cancer Models

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Compound of Interest

Compound Name: PI5P4Ks-IN-2

Cat. No.: B12391275

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Introduction

Phosphatidylinositol 5-phosphate 4-kinases (PI5P4Ks) are a family of lipid kinases that play a crucial role in cellular signaling, metabolism, and stress responses.[1] Dysregulation of PI5P4K activity has been implicated in various diseases, including cancer, making them an attractive target for therapeutic intervention.[2][3] **PI5P4Ks-IN-2**, also known as compound 40, is a selective inhibitor of the PI5P4K gamma (PI5P4Ky) isoform.[4][5] This document provides a summary of the available data on **PI5P4Ks-IN-2** and outlines generalized protocols for its potential application in mouse models of cancer, based on existing knowledge of PI5P4K inhibition.

Note: There are currently no publicly available studies detailing the use of **PI5P4Ks-IN-2** in in vivo mouse models of cancer. The following application notes and protocols are based on the in vitro characterization of **PI5P4Ks-IN-2** and general methodologies for testing small molecule inhibitors in preclinical cancer models.

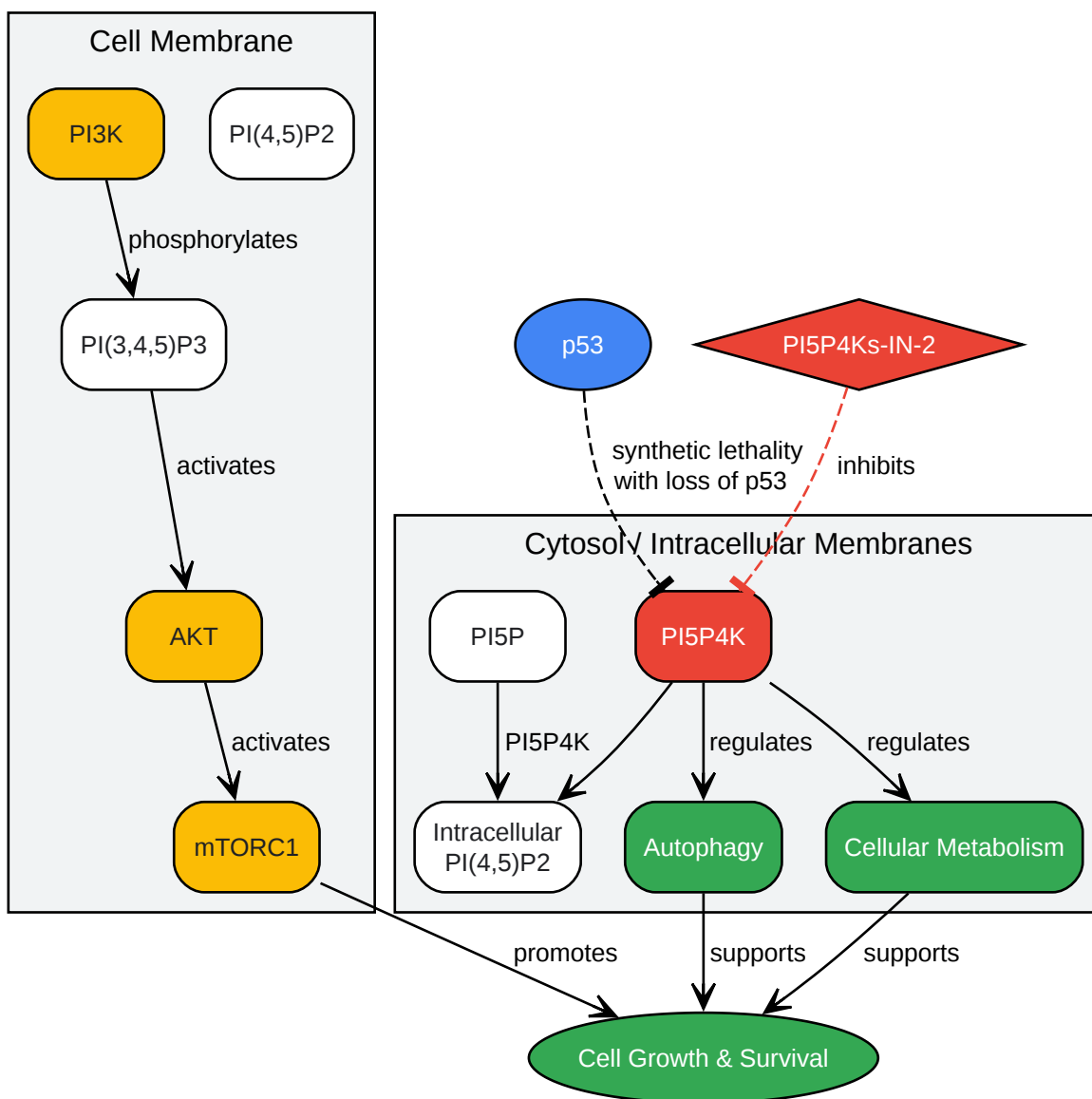
PI5P4Ks-IN-2: In Vitro Activity and Selectivity

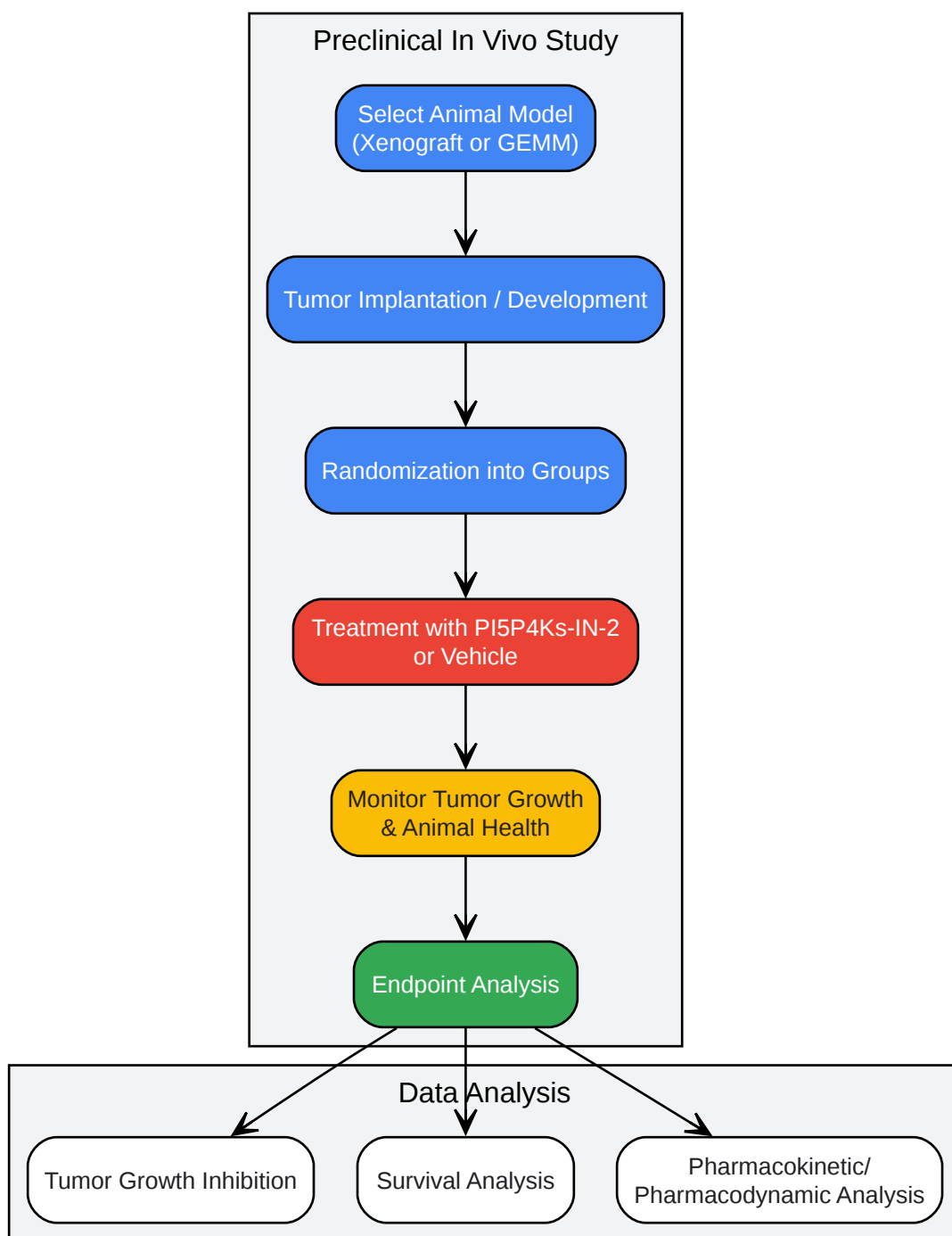
PI5P4Ks-IN-2 has been characterized as a potent and selective inhibitor of PI5P4Ky. The available in vitro data is summarized below.

Parameter	PI5P4K α	PI5P4K β	PI5P4Ky	PI5P4Ky+	Reference
pIC50	<4.3	<4.6	6.2	<5.5	[4] [5]
Ki (nM)	-	>30,000	68	-	[6]

PI5P4K Signaling in Cancer

PI5P4Ks are involved in multiple signaling pathways that are critical for cancer cell proliferation, survival, and metabolism. Inhibition of PI5P4K can impact these pathways, leading to anti-tumor effects.





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- To cite this document: BenchChem. [Application Notes and Protocols: PI5P4Ks-IN-2 Treatment in Cancer Models]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12391275/docs#application-notes-and-protocols-pi5p4ks-in-2-treatment-in-cancer-models\]](https://www.benchchem.com/product/b12391275/docs#application-notes-and-protocols-pi5p4ks-in-2-treatment-in-cancer-models)

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